

A Technical Guide to the Physical Properties of Poly(2-Hydroxyethyl Methacrylate) (PHEMA)

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Compound of Interest

Compound Name: 2-Hydroxyethyl Methacrylate

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Introduction

Poly(**2-hydroxyethyl methacrylate**), commonly known as PHEMA, is a hydrophilic polymer renowned for its biocompatibility and extensive applications in the biomedical field. Since its initial development for soft contact lenses, its use has expanded to drug delivery systems, tissue engineering scaffolds, and medical device coatings.[1][2][3] In its dry state, PHEMA is a hard, brittle material, but upon hydration, it transforms into a soft, flexible hydrogel capable of absorbing significant amounts of water.[3][4] This technical guide provides an in-depth overview of the core physical properties of PHEMA, complete with quantitative data, detailed experimental protocols, and logical diagrams to support researchers in their understanding and application of this versatile biomaterial.

Core Physical Properties of PHEMA

The physical characteristics of PHEMA can be influenced by factors such as its molecular weight, the presence and density of crosslinking agents, and the method of polymerization.[2][5] The following tables summarize key quantitative data for un-crosslinked and crosslinked PHEMA, providing a comparative overview of its properties.

Table 1: General and Thermal Properties

Property	Value	Conditions/Notes
Density	1.15 - 1.34 g/mL	At 25 °C[4][6][7]
Glass Transition Temperature (Tg)	55 - 139.4 °C	Varies with measurement technique (DSC vs. DMA) and hydration level.[1][8] DSC values typically range from 83-105 °C.[8][9][10][11]
Solubility	Soluble in 95% lower alcohols (with 5% water) and DMF.[1] Insoluble in water when crosslinked.[6]	-

Table 2: Mechanical Properties of PHEMA Hydrogels

Property	Value	Conditions/Notes
Tensile Strength	0.12 - 0.2 MPa	For pure, fully swollen hydrogels.[6]
Young's Modulus	0.4 - 1.8 MPa	For pure, fully swollen hydrogels.[6]

Table 3: Optical and Swelling Properties of PHEMA Hydrogels

Property	Value	Conditions/Notes
Refractive Index	~1.410 - 1.512	Swollen state (~1.410).[6] Dry state (1.512).[1] Can be increased with copolymers.[6][12]
Optical Transmittance	~85%	In the visible wavelength region when fully swollen.[6]
Equilibrium Water Content (EWC)	20% - 80% (by volume)	Highly dependent on copolymerization and crosslinking density.[6] Pure PHEMA is thermodynamically limited to about 40% swelling.[13]
Oxygen Permeability (Dk)	Varies significantly	Can be enhanced through copolymerization, for example, with silicone moieties.[14][15]

Experimental Protocols

Detailed methodologies are crucial for the accurate characterization of PHEMA. The following sections outline the protocols for determining key physical properties.

Differential Scanning Calorimetry (DSC) for Glass Transition Temperature (T_g)

Objective: To determine the glass transition temperature (T_g) of PHEMA, which indicates the transition from a rigid, glassy state to a more flexible, rubbery state.

Methodology:

- A small, precisely weighed sample of dry PHEMA (typically 5-10 mg) is hermetically sealed in an aluminum DSC pan.
- An empty, sealed aluminum pan is used as a reference.

- The sample and reference pans are placed in the DSC cell.
- The temperature of the cell is ramped up at a controlled rate, often 10°C/min.[10]
- The heat flow to the sample is measured relative to the reference.
- The T_g is identified as a step change in the baseline of the heat flow curve.[16] The analysis can be performed under a nitrogen atmosphere to prevent oxidative degradation.

Swelling Ratio and Equilibrium Water Content (EWC) Determination

Objective: To quantify the water-absorbing capacity of a PHEMA hydrogel.

Methodology:

- A dry, pre-weighed sample of the PHEMA hydrogel (m_d) is prepared.
- The sample is immersed in a buffered solution (e.g., phosphate-buffered saline, PBS) or deionized water at a constant temperature (e.g., 25°C or 37°C).[17]
- At regular time intervals, the hydrogel is removed from the solution, and excess surface water is gently blotted off with filter paper.[17]
- The swollen hydrogel is weighed (m_s).
- This process is repeated until the weight of the swollen hydrogel remains constant over three consecutive measurements, indicating that equilibrium has been reached.[17]
- The mass swelling ratio (q) and the Equilibrium Water Content (%EWC) are calculated using the following equations[18]:
 - Mass Swelling Ratio (q): $q = m_s / m_d$
 - Equilibrium Water Content (%EWC): $\%EWC = [(m_s - m_d) / m_s] * 100$ [17]

Contact Angle Measurement for Surface Wettability

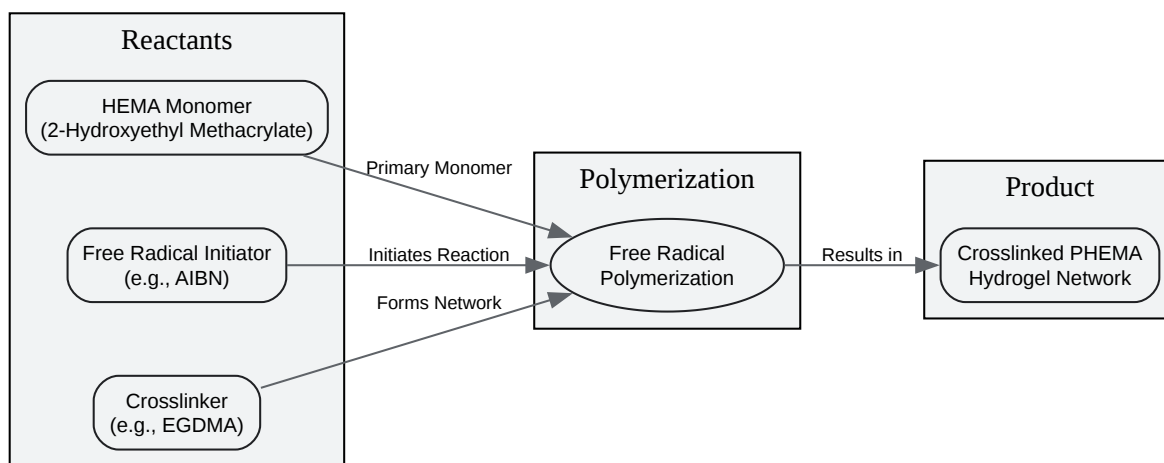
Objective: To assess the hydrophilicity of the PHEMA surface by measuring the contact angle of a liquid, typically water.

Methodology:

- A PHEMA film or a flat sample is placed on a level stage.
- A small, precise droplet of deionized water is dispensed onto the surface using a microsyringe. This is known as the sessile drop method.[\[19\]](#)
- A high-resolution camera captures an image of the droplet on the surface.
- Software is used to analyze the image and measure the angle at the three-phase (solid-liquid-gas) contact point.[\[19\]](#)[\[20\]](#)
- A lower contact angle ($<90^\circ$) indicates a more hydrophilic or wettable surface, while a higher angle ($>90^\circ$) suggests a more hydrophobic surface.[\[19\]](#) For PHEMA, contact angles are typically in the hydrophilic range.[\[21\]](#)

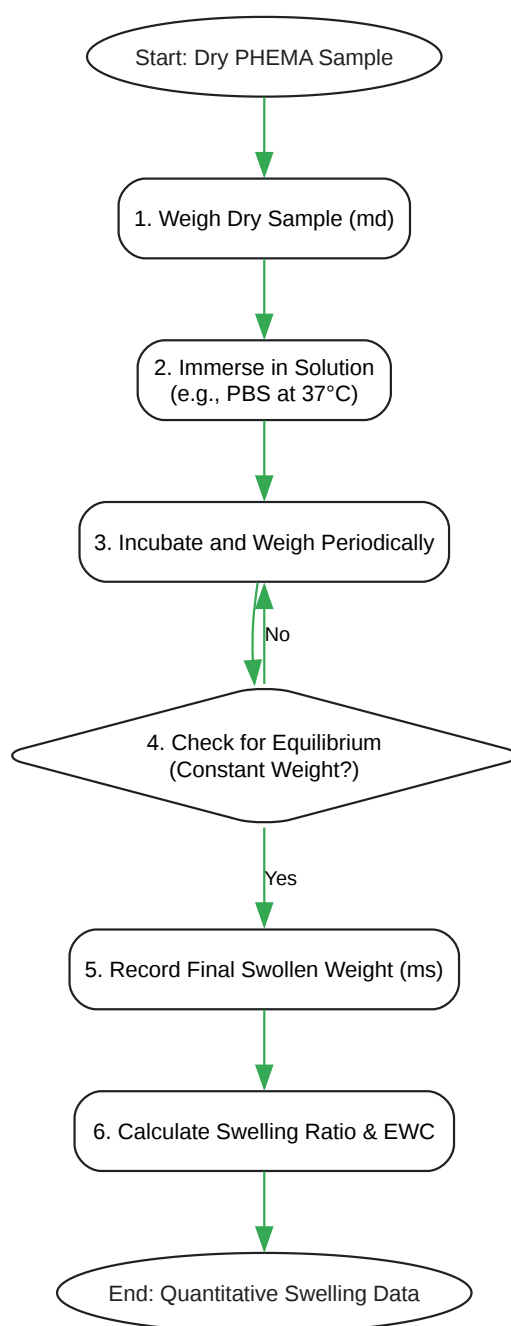
Visualizing Key Processes

To better illustrate the fundamental chemistry and experimental procedures related to PHEMA, the following diagrams have been generated.



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Caption: Free radical polymerization of HEMA to form a crosslinked PHEMA hydrogel.



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Caption: Experimental workflow for determining the swelling ratio of a PHEMA hydrogel.

Conclusion

Poly(**2-hydroxyethyl methacrylate**) remains a cornerstone biomaterial due to its favorable physical properties, including its hydrophilicity, optical transparency, and biocompatibility.[2][6] The data and protocols presented in this guide offer a foundational resource for professionals

engaged in the research and development of PHEMA-based technologies. A thorough understanding of these characteristics is paramount for the successful design and application of this polymer in advanced medical and pharmaceutical contexts. By controlling synthesis parameters, the physical properties of PHEMA can be tailored to meet the specific demands of a wide array of biomedical applications.[2]

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